

# Essential Safety and Handling Protocols for 3,4-Dihydroxyphenylglycol

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## Compound of Interest

Compound Name: 3,4-Dihydroxyphenylglycol

Cat. No.: B133932

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds such as **3,4-Dihydroxyphenylglycol** (DOPEG). Adherence to strict safety protocols minimizes personal exposure, prevents contamination, and ensures the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for DOPEG.

## Immediate Safety Protocols: Personal Protective Equipment (PPE)

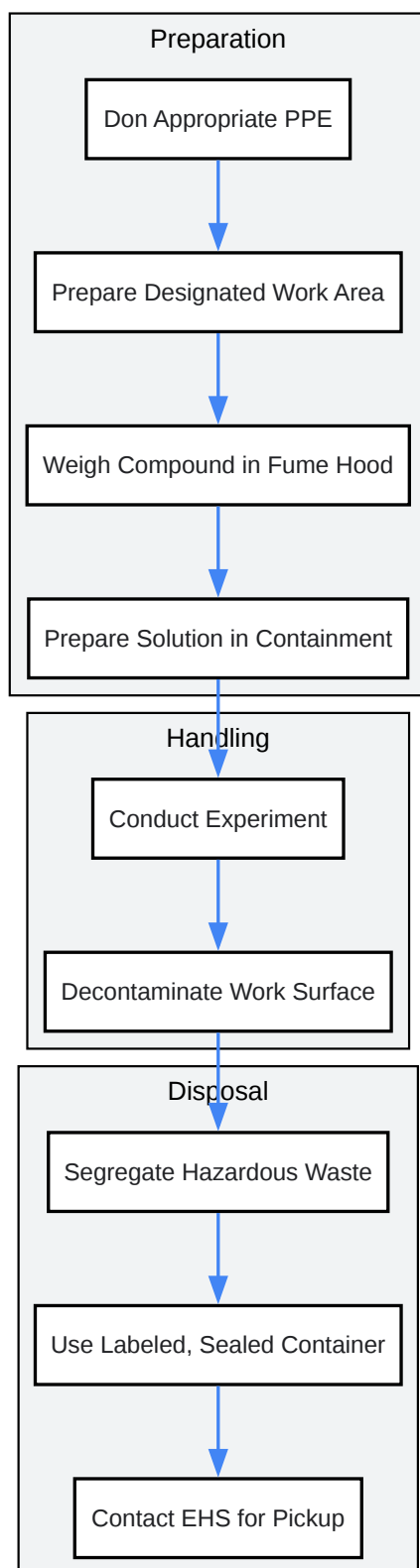
Given that **3,4-Dihydroxyphenylglycol** is a catechol, it is classified as a substance that can cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Therefore, stringent adherence to PPE protocols is mandatory. The minimum required PPE for handling DOPEG is outlined below and must be worn at all times when there is a potential for exposure.

PPE Category	Specification	Purpose
Hand Protection	Nitrile gloves. <a href="#">[2]</a>	To prevent skin contact.
Eye Protection	Chemical safety goggles.	To protect eyes from splashes and airborne particles.
Body Protection	Long-sleeved lab coat. <a href="#">[2]</a>	To protect skin and clothing from contamination.
Respiratory Protection	Dust mask type N95 (US).	To be used if generating dust or aerosols.

Note: All PPE should be inspected prior to use and replaced if damaged.

## Operational Plan: From Handling to Disposal

A systematic approach to handling **3,4-Dihydroxyphenylglycol** is crucial for minimizing exposure and preventing contamination. The following workflow outlines the key steps from preparation to final disposal.



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## References

- 1. 3,4-Dihydroxyphenylethyleneglycol | C<sub>8</sub>H<sub>10</sub>O<sub>4</sub> | CID 91528 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. uaf.edu [uaf.edu]
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